

# 4-Nitrocatechol safety precautions and MSDS

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Nitrocatechol

Cat. No.: B145892

[Get Quote](#)

## 4-Nitrocatechol Technical Support Center

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **4-Nitrocatechol**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Nitrocatechol**?

A1: **4-Nitrocatechol** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[2][3]</sup>

Q2: What are the proper storage conditions for **4-Nitrocatechol**?

A2: To ensure stability, **4-Nitrocatechol** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[1][4]</sup> It should be protected from direct sunlight and sources of ignition.<sup>[1]</sup> For long-term storage, the powder form should be kept at -20°C, and solutions in solvent should be stored at -80°C.<sup>[1][5]</sup>

Q3: What personal protective equipment (PPE) is required when handling **4-Nitrocatechol**?

A3: When working with **4-Nitrocatechol**, it is essential to use appropriate personal protective equipment. This includes safety goggles with side-shields, chemical-resistant gloves, and

impervious clothing.[1] A suitable respirator, such as a type N95 (US) or type P1 (EN 143) dust mask, should be used where dust formation is possible.[6][7]

Q4: What should I do in case of accidental exposure to **4-Nitrocatechol**?

A4: In case of accidental exposure, follow these first aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][3]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[1] If skin irritation occurs, seek medical advice.[2]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a physician or poison control center immediately.[1]

Q5: What materials are incompatible with **4-Nitrocatechol**?

A5: **4-Nitrocatechol** is incompatible with strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.[1] Contact with these materials should be avoided to prevent hazardous reactions.

## Troubleshooting Guide

Issue	Possible Cause	Solution
Unexpected color change of the compound during storage.	Exposure to light, air, or moisture.	Ensure the container is tightly sealed and stored in a cool, dark, and dry place as recommended. Protect from direct sunlight. <a href="#">[1]</a> <a href="#">[2]</a>
Difficulty in dissolving the compound.	Use of an inappropriate solvent.	4-Nitrocatechol is soluble in water. <a href="#">[8]</a> For other applications, consult relevant literature for appropriate solvents.
Inconsistent experimental results.	Degradation of the compound.	Verify the storage conditions and age of the compound. Consider using a fresh batch if degradation is suspected.
Visible dust or aerosol formation during handling.	Improper handling technique.	Handle the compound in a well-ventilated area, preferably in a fume hood, to minimize dust and aerosol formation. <a href="#">[1]</a> Use appropriate engineering controls.

## Quantitative Data Summary

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>4</sub>	[1]
Molecular Weight	155.11 g/mol	[6][9]
Appearance	Yellow to mustard-colored crystalline powder	[3][8]
Melting Point	173 - 177 °C	[3][8]
Solubility	Soluble in water	[8]

## Experimental Protocols

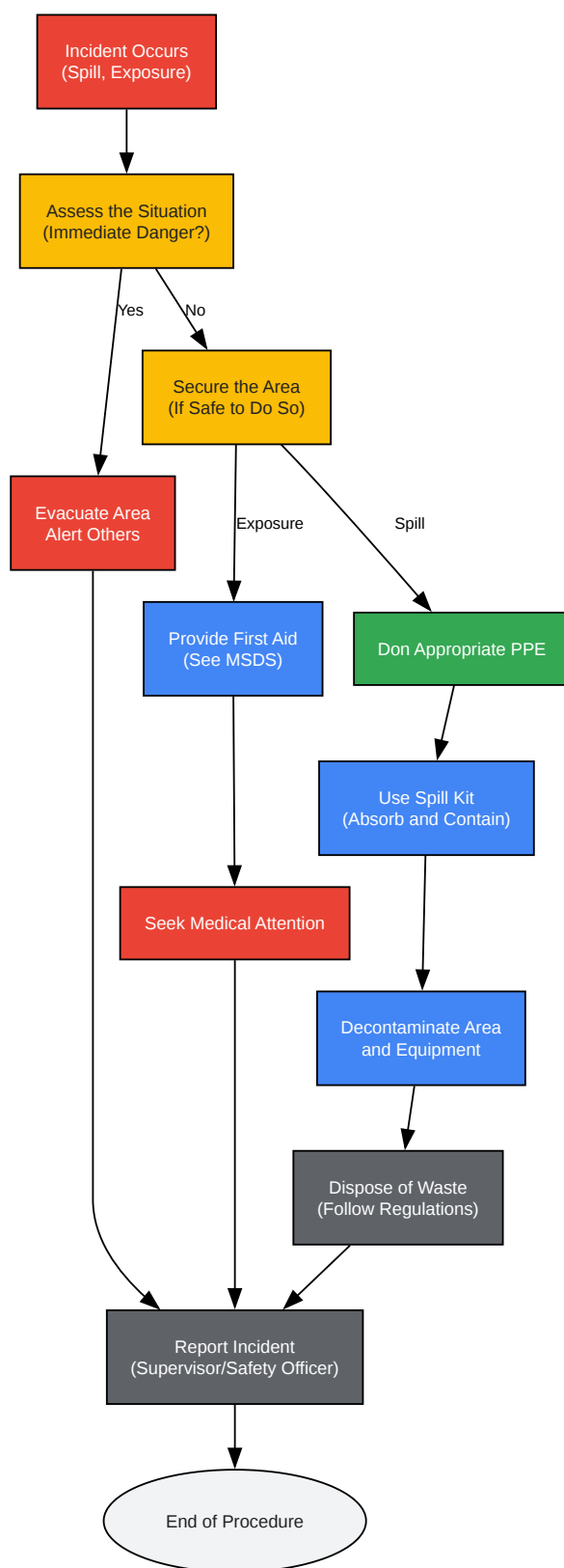
While specific experimental protocols are highly dependent on the research context, the following provides a general methodology for preparing a stock solution, a common procedure in many experimental workflows.

### Protocol: Preparation of a **4-Nitrocatechol** Stock Solution

- Pre-Experiment Safety Check:
  - Ensure a calibrated analytical balance, appropriate glassware, and the selected solvent are available.
  - Verify that the fume hood is functioning correctly.
  - Don the required personal protective equipment (safety goggles, gloves, lab coat).
- Weighing the Compound:
  - Tare a clean, dry weighing vessel on the analytical balance.
  - Carefully weigh the desired amount of **4-Nitrocatechol** powder. Avoid creating dust.
- Dissolution:
  - Transfer the weighed **4-Nitrocatechol** to a suitable volumetric flask.

- Add a portion of the desired solvent (e.g., DMSO, saline with co-solvents) to the flask.
- Gently swirl the flask or use a magnetic stirrer to dissolve the compound completely.
- Once dissolved, add the solvent to the final volume mark.
- Storage:
  - Transfer the stock solution to a clearly labeled, airtight container.
  - For long-term storage, it is recommended to store the solution at -80°C.[\[1\]](#)[\[5\]](#)

## Visualizations



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-NITROCATECHOL|3316-09-4|MSDS [dcchemicals.com]
- 2. lobachemie.com [lobachemie.com]
- 3. fishersci.com [fishersci.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 4-Nitrocatechol 97 3316-09-4 [sigmaaldrich.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. 4-NITROCATECHOL | 3316-09-4 [chemicalbook.com]
- 9. 4-Nitrocatechol | C6H5NO4 | CID 3505109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Nitrocatechol safety precautions and MSDS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145892#4-nitrocatechol-safety-precautions-and-msds]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)